

mass spectrometry fragmentation patterns for 1-Bromo-5-methylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-5-methylhexane

Cat. No.: B1585216

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An In-depth Technical Guide to the Mass Spectrometry Fragmentation of **1-Bromo-5-methylhexane**

Introduction

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and structural information of a compound by analyzing the mass-to-charge ratio (m/z) of its ions. For professionals in research, science, and drug development, understanding the fragmentation patterns of molecules is crucial for structural elucidation and identification. This guide provides a detailed analysis of the electron ionization (EI) mass spectrometry fragmentation patterns for **1-bromo-5-methylhexane** ($C_7H_{15}Br$).

Alkyl halides, such as **1-bromo-5-methylhexane**, exhibit characteristic fragmentation behaviors in mass spectrometry. The presence of bromine is readily identified by the isotopic pattern of the molecular ion, as bromine has two stable isotopes, ^{79}Br and ^{81}Br , in nearly equal natural abundance (a ~1:1 ratio).^{[1][2]} This results in two molecular ion peaks of similar intensity, M^+ and $(M+2)^+$, separated by two mass units.^{[2][3]} The primary fragmentation pathways for alkyl halides typically involve the cleavage of the carbon-halogen bond and cleavage of the carbon-carbon skeleton.^{[4][5]}

Experimental Protocols

The data presented in this guide is typically obtained using Electron Ionization Gas Chromatography-Mass Spectrometry (EI-GC-MS).

Methodology: Electron Ionization Mass Spectrometry

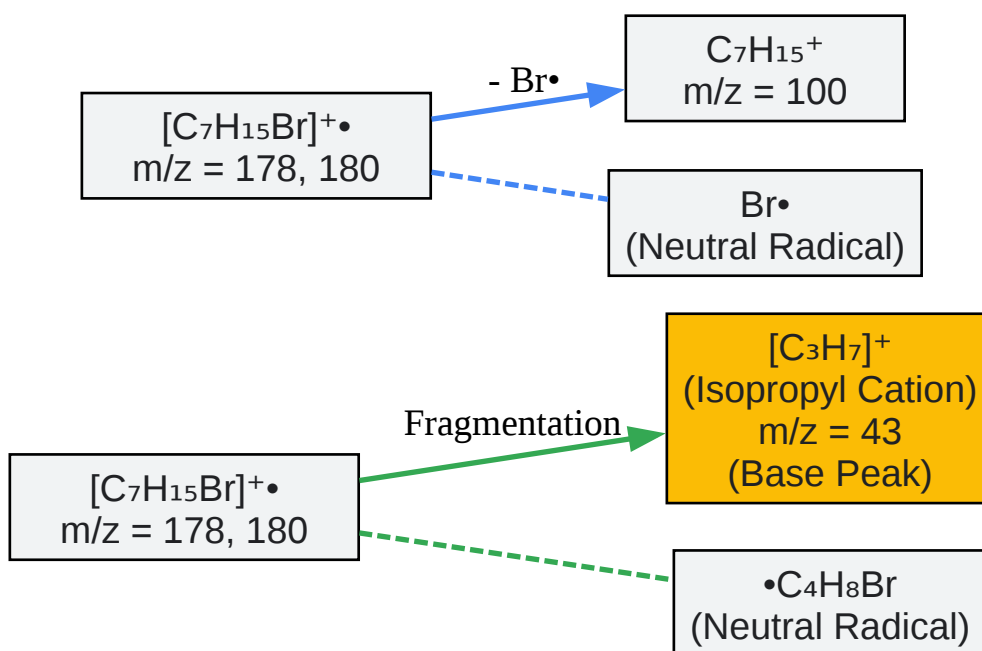
- **Sample Introduction:** A dilute solution of **1-bromo-5-methylhexane** in a volatile solvent is injected into a gas chromatograph (GC). The GC separates the analyte from any impurities. The separated compound then enters the ion source of the mass spectrometer.
- **Ionization:** In the ion source, the gaseous **1-bromo-5-methylhexane** molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, most commonly one of the non-bonding electrons from the bromine atom, to form a positively charged radical ion known as the molecular ion ($M^{+\bullet}$).^[4]^[6]
- **Fragmentation:** The molecular ions are energetically unstable and subsequently break apart into smaller, charged fragments and neutral radicals or molecules.^[6] This fragmentation is a reproducible process that is characteristic of the molecule's structure.
- **Mass Analysis:** The resulting positive ions (both the molecular ion and the fragment ions) are accelerated into a mass analyzer (e.g., a quadrupole). The analyzer separates the ions based on their mass-to-charge (m/z) ratio.
- **Detection:** An electron multiplier detector records the abundance of each ion at a specific m/z value, generating the mass spectrum.

Fragmentation Pathways of 1-Bromo-5-methylhexane

The mass spectrum of **1-bromo-5-methylhexane** is characterized by several key fragmentation processes. The molecule has a molecular weight of approximately 179.10 g/mol.^[7]^[8]^[9]

3.1 Molecular Ion Formation

The initial step is the formation of the molecular ion. Due to the isotopic distribution of bromine, two distinct molecular ion peaks are observed at m/z 178 (containing ^{79}Br) and m/z 180 (containing ^{81}Br).



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- To cite this document: BenchChem. [mass spectrometry fragmentation patterns for 1-Bromo-5-methylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585216#mass-spectrometry-fragmentation-patterns-for-1-bromo-5-methylhexane]

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